

The Chemical Properties of Aluminum Sesquichlorohydrate: A Technical Guide

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Compound of Interest

Compound Name: ALUMINUM
SESQUICHLOROHYDRATE

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Abstract

Aluminum sesquichlorohydrate (ASCH) is a complex inorganic polymer widely utilized as a primary active ingredient in antiperspirant and deodorant formulations. Its efficacy is rooted in its ability to form temporary, superficial plugs within the eccrine sweat gland ducts, physically obstructing the flow of perspiration. This technical guide provides a comprehensive overview of the core chemical and physical properties of **aluminum sesquichlorohydrate**, detailed experimental protocols for its analysis, and a review of its mechanism of action. Quantitative data are presented in structured tables for clarity, and key processes are visualized using logical diagrams to support research and development in this field.

Chemical and Physical Properties

Aluminum sesquichlorohydrate is not a simple monomeric salt but a complex mixture of polyaluminum hydroxychlorides.[1] Its chemical behavior and efficacy are largely determined by the aluminum-to-chloride (Al:Cl) atomic ratio, which typically ranges from 1.26:1 to 1.90:1.[2][3] The general chemical formula can be represented as $Al_nCl_{(3n-m)}(OH)_m$ or more specifically as $[Al_2(OH)_nCl_{6-n}]_m$. [4]

Quantitative Data Summary

The following tables summarize the key quantitative and qualitative properties of **aluminum sesquichlorohydrate**.

Parameter	Value	Reference
Chemical Name	Tetraaluminium trichloride nonahydroxide	[3]
INCI Name	Aluminum Sesquichlorohydrate	[3]
CAS Number	11089-92-2	[3]
Molecular Formula	Al4Cl3H9O9 (representative)	[3]
Molecular Weight	367.35 g/mol (representative)	[3]
Aluminum to Chloride Atomic Ratio	1.26:1 to 1.90:1	[2][3]

Table 1: Chemical Identification Parameters.

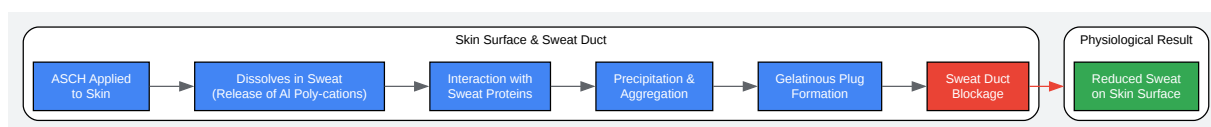
Property	Description	Reference
Physical Form	White to off-white crystalline powder or aqueous solution.	[2][3]
Solubility	Soluble in water; freely soluble in alcohol.	[2][5]
pH (15% aqueous solution)	3.0 - 5.0	[2][3]
Density (48% solution)	1.36 g/cm ³ at 20°C	[4]
Odor	Characteristic	[2]

Table 2: Physical and Chemical Properties.

Mechanism of Action: Antiperspirant Efficacy

The primary function of **aluminum sesquichlorohydrate** in antiperspirants is the physical blockage of sweat ducts.[6] This mechanism is initiated upon contact with sweat. The aluminum

salts dissociate, and the polymeric aluminum cations interact with proteins and mucopolysaccharides within the sweat and the epithelial lining of the duct.[7][8] This interaction leads to the precipitation and aggregation of these biomolecules, forming a gelatinous plug that temporarily obstructs the duct, thereby reducing the flow of sweat to the skin's surface.[2][7]



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Mechanism of Action: Sweat Gland Plug Formation.

Experimental Protocols

Accurate characterization and quantification of **aluminum sesquichlorohydrate** are critical for quality control and regulatory compliance. The following sections detail the methodologies for synthesis and key analytical procedures.

Synthesis of Aluminum Sesquichlorohydrate

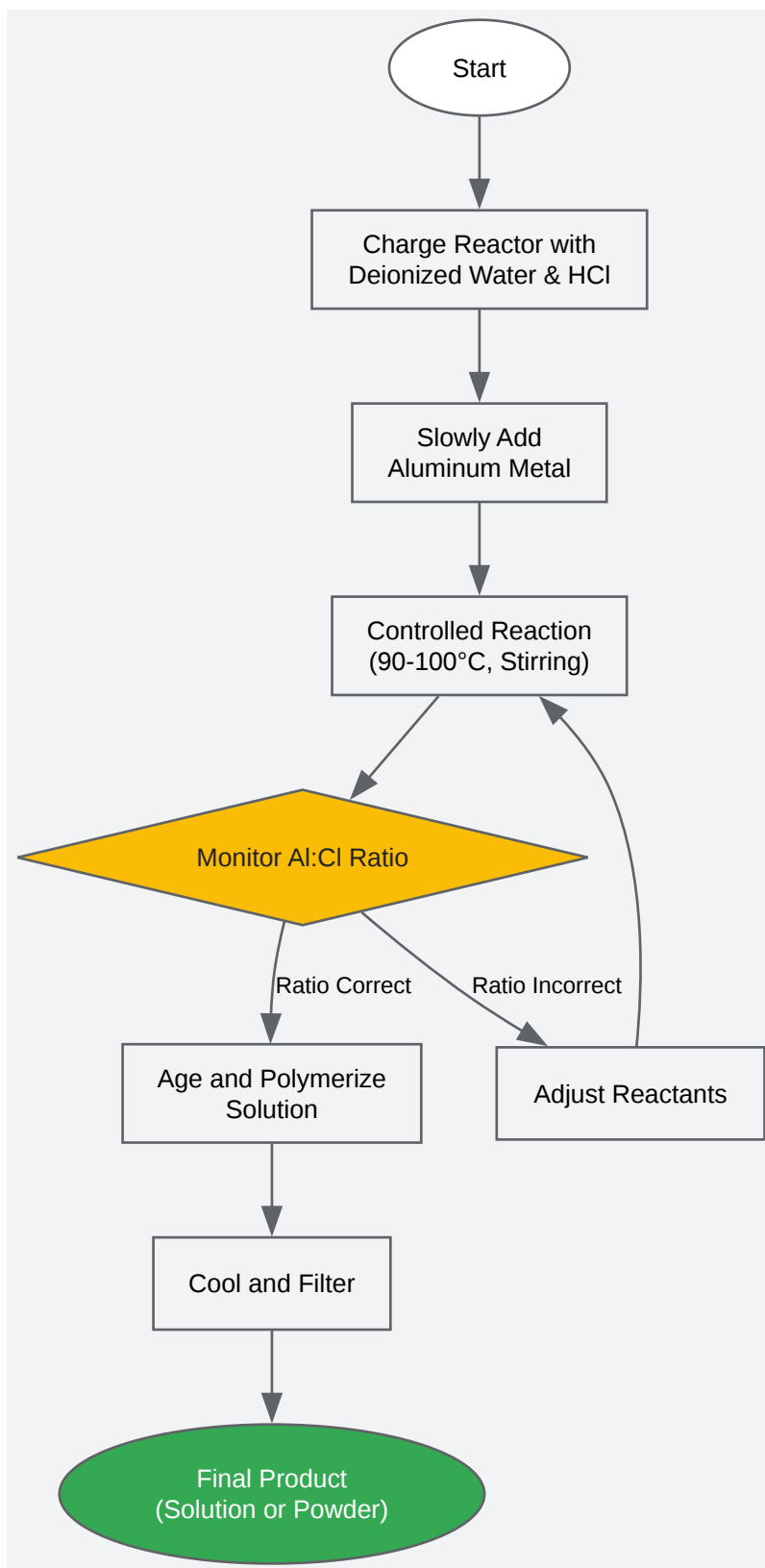
A common industrial method for producing **aluminum sesquichlorohydrate** involves the reaction of aluminum with hydrochloric acid.[9]

Materials:

- Aluminum (metal powder or ingots)
- Hydrochloric Acid (HCl)
- Deionized Water
- Aluminum Hydroxide (optional, for pH adjustment)

Protocol:

- **Reaction Setup:** In a suitable reaction vessel, charge deionized water and a defined amount of hydrochloric acid.
- **Aluminum Addition:** Slowly add aluminum metal to the acid solution under controlled temperature and constant stirring. The reaction is exothermic and produces hydrogen gas, requiring appropriate ventilation and safety measures.
- **Reaction Control:** The reaction is typically carried out at elevated temperatures (e.g., 90-100°C) to facilitate the dissolution of aluminum.^{[9][10]}
- **Ratio Adjustment:** Continue the reaction until the desired aluminum-to-chloride atomic ratio (1.26:1 to 1.90:1) is achieved. This can be monitored by periodic sampling and analysis.
- **Aging and Polymerization:** The resulting solution is aged, often with heating, to promote the formation of the desired polymeric aluminum species.^[4]
- **Purification:** The solution is then cooled and filtered to remove any unreacted materials or impurities.
- **Final Product:** The final product can be supplied as a concentrated aqueous solution or dried (e.g., spray-dried) to produce a powder.



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General Workflow for ASCH Synthesis.

Analysis of Polymeric Species by SEC-HPLC

Size Exclusion Chromatography (SEC) coupled with High-Performance Liquid Chromatography (HPLC) is the standard method for determining the molecular weight distribution of the polymeric species in **aluminum sesquichlorohydrate**. The different sized polymers are often referred to as "Bands," with Band I being the largest and Band IV being the smallest (monomers and dimers).[\[11\]](#)

Instrumentation:

- HPLC system with an isocratic pump and a refractive index (RI) detector.[\[11\]](#)
- SEC columns, for example, a Phenomenex column (3.9x300 mm, 10 µm packing) and a Waters µPorasil Column (3.9x300 mm, 10 µm packing) connected in series.[\[11\]](#)

Reagents:

- Mobile Phase: 0.01 N Nitric Acid.[\[11\]](#)
- Deionized water for sample preparation.

Protocol:

- Sample Preparation: Prepare a 2% by weight aluminum solution by dissolving the ASCH powder in deionized water.[\[11\]](#)
- Chromatographic Conditions:
 - Mobile Phase: 0.01 N Nitric Acid
 - Flow Rate: 0.9 mL/min[\[11\]](#)
 - Injection Volume: 20 µL[\[11\]](#)
 - Detector: Refractive Index (RI)
- Analysis: Inject the prepared sample into the HPLC system. The different polymer species will elute at different times, with the largest (Band I) eluting first.

- **Data Interpretation:** The relative area of each peak (Band I, II, III, and IV) is determined to characterize the distribution of polymeric species.

Parameter	Value	Reference
Technique	Size Exclusion Chromatography (SEC-HPLC)	[11]
Columns	Phenomenex (3.9x300mm) & Waters μ Porasil (3.9x300mm) in series	[11]
Mobile Phase	0.01 N Nitric Acid	[11]
Flow Rate	0.9 mL/min	[11]
Detector	Refractive Index (RI)	[11]
Sample Prep	2% by weight Al solution in DI water	[11]

Table 3: SEC-HPLC Method Parameters for Polymeric Species Analysis.

Quantification of Total Aluminum

Zeeman Electrothermal Atomic Absorption Spectrometry (ZEAAS) is a highly sensitive method for quantifying the total aluminum content.

Protocol Outline:

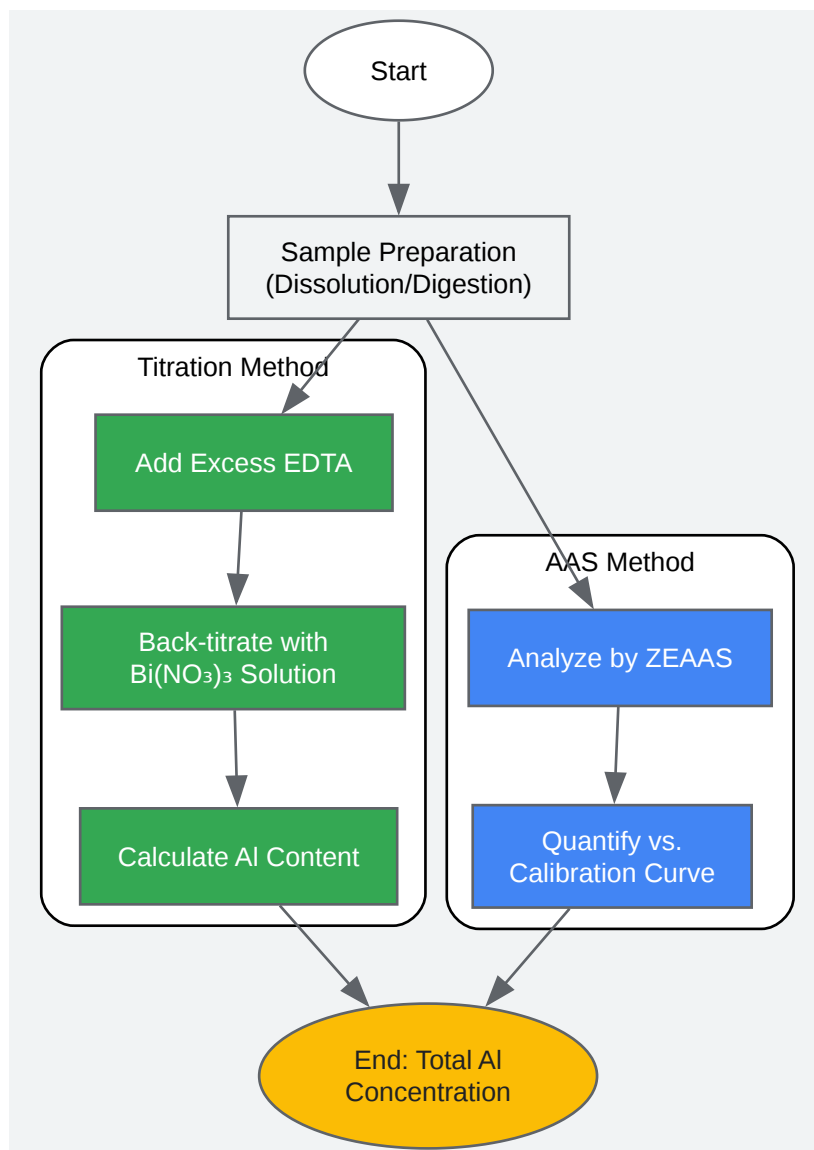
- **Sample Digestion:** Accurately weigh the sample and digest it using an appropriate acid mixture to bring the aluminum into solution. The specific digestion procedure will depend on the sample matrix (e.g., cream, roll-on).
- **Standard Preparation:** Prepare a series of aluminum standards of known concentrations.
- **Instrumental Analysis:** Analyze the prepared samples and standards using a ZEAAS instrument.

- Quantification: Construct a calibration curve from the standards and determine the aluminum concentration in the samples. The method can achieve a limit of quantification (LOQ) of ≤ 3 $\mu\text{g/L}$.[\[12\]](#)

Titration offers a classic and reliable method for aluminum quantification.

Protocol Outline:

- Sample Preparation: Prepare a solution of the sample in deionized water.
- Titration: The method involves a back-titration.
 - Add a known excess of a chelating agent like Ethylenediaminetetraacetic acid (EDTA) to the sample solution, which complexes with the aluminum ions.[\[13\]](#)
 - Adjust the pH to approximately 4.7 using an acetate buffer.[\[13\]](#)
 - Titrate the excess, unreacted EDTA with a standard solution of a metal ion (e.g., Bismuth(III) nitrate) using an indicator like xylenol orange.[\[13\]](#)
- Endpoint Detection: The endpoint is determined by a color change (e.g., yellow to purple), which can be detected visually or with a photometric sensor (e.g., at 574 nm).[\[13\]](#)[\[14\]](#)
- Calculation: The amount of aluminum is calculated based on the amount of EDTA that was consumed by the aluminum in the sample.



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Workflow for Total Aluminum Quantification.

Safety and Handling

While **aluminum sesquichlorohydrate** is considered safe for use in cosmetic products at permitted concentrations (up to 25% in the US), standard laboratory safety protocols should be observed.[3] Use of personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, is recommended when handling the material in its pure or concentrated form.

Conclusion

Aluminum sesquichlorohydrate is a functionally critical, complex inorganic polymer. Its efficacy as an antiperspirant is directly related to its chemical properties, particularly its polymeric nature and reactivity with sweat components. A thorough understanding of its characteristics and the analytical methods used for its evaluation is essential for formulation scientists, researchers, and professionals in the drug development industry to ensure product quality, efficacy, and safety. The data and protocols presented in this guide serve as a foundational resource for these endeavors.

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